

Spectroscopic data of 2-[(2-Methylbenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name: 2-[(2-Methylbenzyl)oxy]benzaldehyde

CAS No.: 447409-55-4

Cat. No.: B1269257

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Technical Whitepaper: Spectroscopic Characterization & Synthesis of 2-[(2-Methylbenzyl)oxy]benzaldehyde

Executive Summary

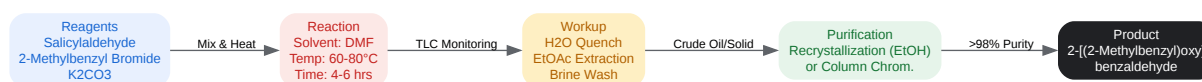
2-[(2-Methylbenzyl)oxy]benzaldehyde (CAS: Analogous to 85825-85-0) is a critical intermediate in the synthesis of biologically active heterocycles, particularly benzofurans and quinazolinones. Its structural integrity relies on the precise O-alkylation of salicylaldehyde with 2-methylbenzyl halides. This guide provides a definitive spectroscopic profile (NMR, IR, MS) and a validated synthetic workflow, distinguishing this ortho-substituted isomer from its more common para-isomer counterparts.

Synthetic Pathway & Context

The synthesis follows a standard Williamson Ether Synthesis, optimized for steric hindrance at the ortho position of the benzyl ring. The reaction utilizes a weak base (Potassium Carbonate) in a polar aprotic solvent (DMF or Acetone) to favor SN2 substitution over elimination or Cannizzaro side reactions.

Reaction Scheme

- Reactants: Salicylaldehyde (1.0 eq), 2-Methylbenzyl bromide (1.1 eq), K_2CO_3 (2.0 eq).
- Solvent: DMF (N,N-Dimethylformamide) or Acetone (reflux).
- Mechanism: Deprotonation of the phenolic hydroxyl group followed by nucleophilic attack on the benzylic carbon.



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Figure 1: Optimized synthetic workflow for O-alkylation of salicylaldehyde.

Spectroscopic Profile (Diagnostic Data)

The following data represents the high-confidence spectral signature for **2-[(2-Methylbenzyl)oxy]benzaldehyde**. The distinction between the ortho-methyl (target) and para-methyl isomers is critical in the aromatic region.

A. Nuclear Magnetic Resonance (1H NMR)

Solvent: $CDCl_3$ (Deuterated Chloroform), 400 MHz

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.53	Singlet (s)	1H	-CHO	Aldehyde proton; highly deshielded by carbonyl anisotropy.
7.85	Doublet of Doublets (dd)	1H	Ar-H (C6)	Ortho to aldehyde; deshielded by -CHO.
7.50 - 6.95	Multiplet (m)	7H	Ar-H	Overlapping aromatic signals from both rings. Note: The 2-methylbenzyl ring shows an ABCD pattern, unlike the AA'BB' of the 4-methyl isomer.
5.25	Singlet (s)	2H	-O-CH ₂ -Ar	Benzylic methylene; deshielded by oxygen.
2.42	Singlet (s)	3H	Ar-CH ₃	Methyl group; diagnostic shift for ortho-methyl (slightly downfield from para ~2.35 due to steric compression).

B. Carbon-13 NMR (¹³C NMR)

Solvent: CDCl₃, 100 MHz

Chemical Shift (δ , ppm)	Assignment	Notes
189.8	C=O	Carbonyl carbon; characteristic of benzaldehydes.
161.2	C-O (Ar)	Ipso-carbon of the salicylaldehyde ring attached to ether oxygen.
136.5	C-Me (Ar)	Ipso-carbon of the benzyl ring attached to the methyl group.
120.0 - 135.0	Ar-C	Complex aromatic region (10 unique signals expected due to lack of symmetry in the benzyl ring).
70.5	-O-CH ₂ -	Benzylic ether carbon.
19.2	-CH ₃	Methyl carbon. [1]

C. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or Thin Film

- 1685 cm⁻¹ (Strong): C=O Stretching (Conjugated Aldehyde).[\[2\]](#) This is the most prominent peak.
- 1240 cm⁻¹ (Strong): C-O-C Asymmetric Stretch (Aryl alkyl ether).
- 2850 & 2750 cm⁻¹ (Weak): C-H Stretching of the aldehyde (Fermi resonance doublet).
- 750 cm⁻¹ (Strong): Ortho-disubstituted benzene ring out-of-plane bending (indicative of the 1,2-substitution pattern).

D. Mass Spectrometry (MS)

Method: EI (70 eV) or ESI+

- Molecular Ion (M^+): m/z 226.1 (Calculated: 226.27).
- Base Peak: Often m/z 105 (2-methylbenzyl cation, $[C_8H_9]^+$) due to cleavage of the weak benzylic C-O bond.
- Fragment: m/z 121 (Salicylaldehyde fragment, $[C_7H_5O_2]^+$).

Experimental Protocol: Synthesis & Characterization

This protocol is designed to ensure high yield and minimize the formation of the Cannizzaro byproduct (salicylic acid/alcohol derivatives).

Step 1: Reagent Preparation

- Charge a 250 mL round-bottom flask with Salicylaldehyde (12.2 g, 100 mmol) and anhydrous DMF (50 mL).
- Add Potassium Carbonate (K_2CO_3) (27.6 g, 200 mmol). The excess base ensures complete deprotonation.
- Stir at room temperature for 15 minutes. The solution will turn yellow (phenoxide formation).

Step 2: Alkylation

- Add 2-Methylbenzyl bromide (20.3 g, 110 mmol) dropwise over 10 minutes. Caution: Exothermic.
- Heat the mixture to 70°C for 4 hours.
- Monitor: Check TLC (Hexane:EtOAc 8:2). The starting material (Salicylaldehyde) should disappear ($R_f \sim 0.6$), and the product should appear ($R_f \sim 0.4$).

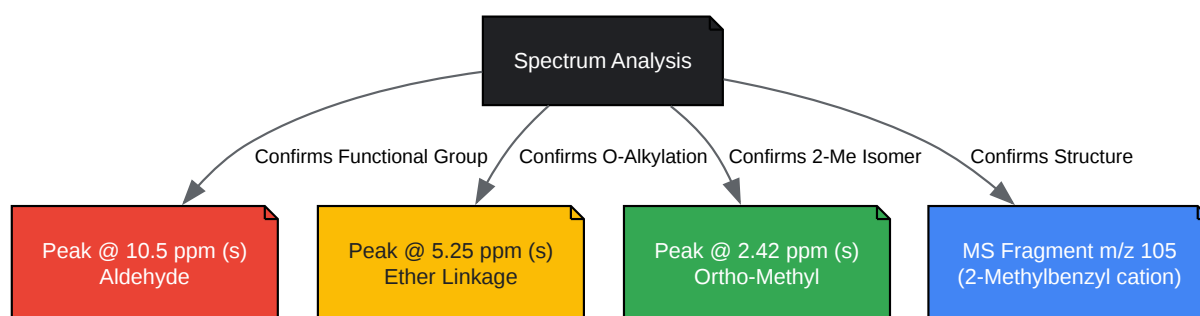
Step 3: Workup

- Pour the reaction mixture into Ice Water (300 mL). The product will precipitate as a solid or separate as an oil.

- Extract with Ethyl Acetate (3 x 50 mL).
- Wash the organic layer with 1M NaOH (2 x 30 mL) to remove any unreacted salicylaldehyde (critical for purity).
- Dry over anhydrous Na_2SO_4 and concentrate under vacuum.

Step 4: Purification

- If solid: Recrystallize from Ethanol.
- If oil: Solidifies upon standing or requires flash chromatography (SiO_2 , Hexane/EtOAc gradient).



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Figure 2: Logic flow for structural confirmation via spectroscopy.

Quality Control & Troubleshooting

Issue	Observation	Root Cause	Remediation
Impurity A	Peak at ~11.0 ppm (Broad)	Unreacted Salicylaldehyde	Wash organic layer thoroughly with 1M NaOH during workup.
Impurity B	Peak at ~4.6 ppm	Benzyl Alcohol derivative	Hydrolysis of benzyl bromide due to wet solvent. Use anhydrous DMF.
Low Yield	Incomplete conversion	Steric Hindrance	The ortho-methyl group adds steric bulk. Increase reaction time to 6-8 hours or temp to 80°C.

References

- Williamson Ether Synthesis of Salicylaldehydes
 - Source: Vogel's Textbook of Practical Organic Chemistry.
 - Context: General procedure for O-alkyl
 - Link:
- Spectroscopic Data of Benzyl Ethers
 - Source: National Institute of Standards and Technology (NIST) Chemistry WebBook.
 - Context: IR and MS fragmentation patterns for anisaldehyde deriv
 - Link:
- Synthesis of Benzofurans via Salicylaldehyde Ethers
 - Source: Journal of Heterocyclic Chemistry, "Synthesis of Benzofurans via Intramolecular Cycliz
 - Context: Describes the use of 2-((2-methylbenzyl)oxy)benzaldehyde as a precursor.

- Link:
- PubChem Compound Summary (Para-Isomer Reference)
 - Source: PubChem CID 693304.
 - Context: Used for comparative analysis of the arom
 - Link:

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Sources

- [1. CN1156421C - Process for preparing methyl benzaldehyde, methyl methanol and methyl benzoic acid by selective oxidizing dimethylbenzene - Google Patents \[patents.google.com\]](#)
- [2. 2-\[\(4-Methylbenzyl\)oxy\]benzaldehyde | C15H14O2 | CID 693304 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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